

Application Notes and Protocols for 3-Tert-butylthio-2-carboxypyridine

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Compound of Interest

Compound Name: *3-Tert-butylthio-2-carboxypyridine*

Cat. No.: B014650

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Note to the Reader: Despite a comprehensive search for experimental protocols and application data for **3-Tert-butylthio-2-carboxypyridine**, publicly available scientific literature detailing its specific use, biological activity, and associated signaling pathways is exceptionally limited. The information provided below is based on the general properties of related chemical structures, such as pyridine carboxylic acids and their derivatives, and should be considered as a foundational guide for exploratory research rather than an established protocol. All proposed experimental designs will require significant optimization and validation by the end-user.

Introduction

3-Tert-butylthio-2-carboxypyridine is a substituted pyridine carboxylic acid. The pyridine ring is a common scaffold in medicinal chemistry, and its derivatives have been explored for a wide range of biological activities, including as enzyme inhibitors.^[1] The presence of a carboxylic acid group at the 2-position and a bulky tert-butylthio group at the 3-position suggests potential for unique interactions with biological targets. This document aims to provide a theoretical framework and starting point for researchers interested in investigating the potential applications of this compound.

Chemical Structure:

Table 1: Physicochemical Properties of **3-Tert-butylthio-2-carboxypyridine**

Property	Value	Source
CAS Number	178811-41-1	
Molecular Formula	C ₁₀ H ₁₃ NO ₂ S	
Molecular Weight	211.28 g/mol	
Alternate Names	3-tert-Butylthiopicolinic Acid; 3-[(1,1-Dimethylethyl)thio]-2-pyridinecarboxylic Acid	

Potential Applications and Hypothesized Mechanisms of Action

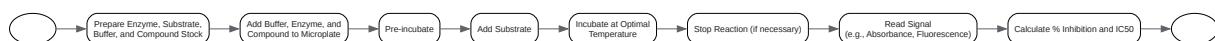
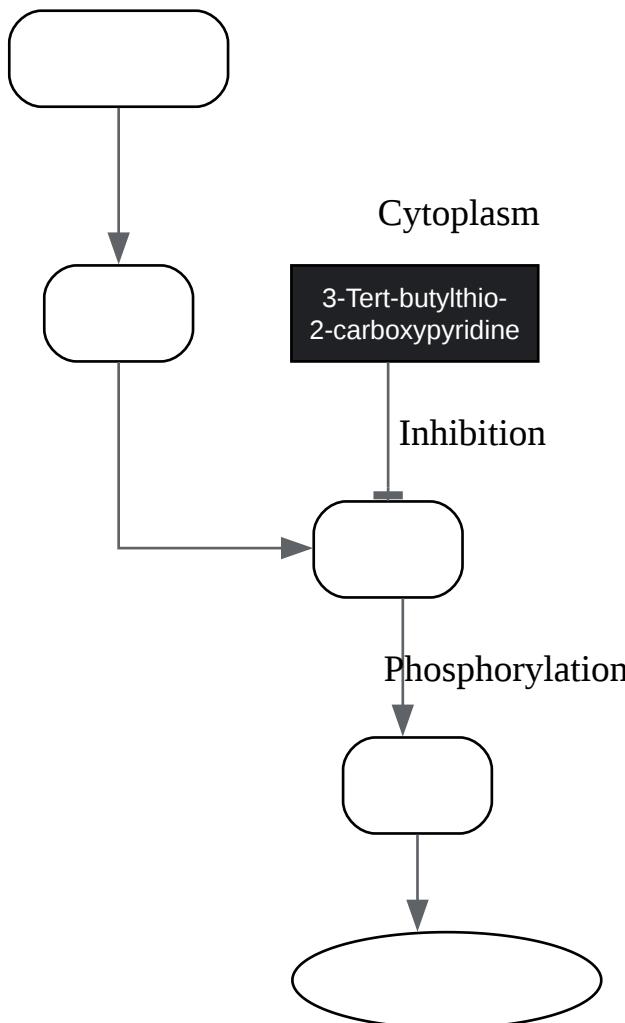
Based on the structural features of **3-Tert-butylthio-2-carboxypyridine** and the known activities of similar compounds, potential areas of research include:

- Enzyme Inhibition: Pyridine carboxylic acid derivatives are known to act as enzyme inhibitors. The carboxylic acid moiety can participate in hydrogen bonding or coordinate with metal ions in an enzyme's active site, while the tert-butylthio group can engage in hydrophobic interactions. Potential targets could include metalloenzymes or enzymes with well-defined hydrophobic pockets.
- Proteomics Research: The compound is listed as a product for proteomics research, suggesting it may be used as a tool for protein interaction studies, potentially as a fragment for screening or as a starting point for the development of chemical probes.

Hypothesized Signaling Pathway Involvement:

Without experimental data, any depiction of a signaling pathway is purely speculative. However, if **3-Tert-butylthio-2-carboxypyridine** were to act as an inhibitor of a specific kinase or phosphatase, it could modulate a downstream signaling cascade. For example, inhibition of a hypothetical "Kinase X" would prevent the phosphorylation of its substrate, "Protein Y," thereby blocking downstream cellular responses.

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References

- 1. usbio.net [usbio.net]
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